

Personal protective equipment for handling Ferroptosis inducer-2

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Compound of Interest

Compound Name: *Ferroptosis inducer-2*

Cat. No.: *B12360283*

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Essential Safety and Handling Guide for Ferroptosis Inducer-2

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for **Ferroptosis inducer-2** (also known as Compound 24). The following guidelines are designed to ensure personal safety and proper management of this bioactive small molecule in a laboratory setting. While a specific Safety Data Sheet (SDS) for "Ferroptosis Inducer 24" does not classify the compound as hazardous, its biological activity warrants careful handling based on standard protocols for potent research compounds.^[1]

Compound Identification and Hazard Assessment

While the available Safety Data Sheet (SDS) for Ferroptosis Inducer 24 (CAS No. 28657-88-7) does not list it as a hazardous substance, it is prudent to treat it as potentially hazardous due to its nature as a bioactive small molecule.^[1] The long-term toxicological properties may not be fully known. Therefore, assuming potential hazards such as irritation to the skin, eyes, and respiratory tract, and harm if swallowed, inhaled, or absorbed through the skin is a recommended precautionary approach.

Quantitative Data Summary

Property	Value	Source
Compound Name	Ferroptosis inducer-2 (Compound 24)	Immunomart[2]
CAS Number	28657-88-7	Immunomart[2]
Molecular Formula	C ₁₉ H ₁₇ NO ₂	Immunomart[2]
Primary Function	Inducer of heme oxygenase-1 (HO-1), anticancer activity via ferroptosis induction	Immunomart[2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving this compound. The following table outlines the recommended minimum PPE for handling **Ferroptosis inducer-2**, based on general safety principles for potent, biologically active small molecules.[3]
[4]

PPE Category	Item	Specification and Use
Eye Protection	Safety Goggles with Side Shields	Must be worn at all times when handling the compound to protect against splashes.[5]
Hand Protection	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves. Change gloves immediately if contaminated and after each use. Wash hands thoroughly after removing gloves.
Body Protection	Laboratory Coat	A standard, fully buttoned lab coat should be worn to protect clothing and skin. For procedures with a higher risk of splashes, a chemical-resistant gown is recommended.[3][4]
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a certified chemical fume hood when weighing the solid compound or preparing stock solutions to prevent inhalation.	[4]

Operational Plans: Step-by-Step Handling and Disposal

Proper handling, storage, and disposal are critical to ensure compound integrity and personnel safety.

Receiving and Inspection

- **Inspect Package:** Upon receipt, examine the external packaging for any signs of damage or leaks.
- **Don PPE:** Before opening, put on the minimum required PPE (lab coat, safety glasses, and a single pair of nitrile gloves).[3]
- **Unpack in a Safe Area:** Open the shipping container in a designated area, preferably within a chemical fume hood or on a disposable bench liner.[3]
- **Verify Compound:** Confirm that the compound name and CAS number on the vial match the order details.
- **Inspect Vial:** Check the primary container for any damage.

Preparation of Stock Solutions

- **Gather Materials:** Assemble all necessary items, including the vial of **Ferroptosis inducer-2**, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.
- **Don Full PPE:** Wear a lab coat, double nitrile gloves, and chemical splash goggles.[3]
- **Perform Calculations:** Determine the required mass of the compound and volume of solvent to achieve the desired stock concentration.
- **Weighing the Compound:** If working with the solid form, briefly centrifuge the vial to ensure all powder is at the bottom. All weighing and initial dilutions should be performed inside a chemical fume hood.
- **Dissolving the Compound:** Add the calculated volume of solvent to the vial. Cap securely and vortex or sonicate as needed until fully dissolved.

Storage of Solutions

Form	Storage Temperature	Stability	Notes
Solid	-20°C	As specified by the supplier	Store in a tightly sealed container, protected from light and moisture.[4]
Solutions in Organic Solvents (e.g., DMSO)	-20°C or -80°C	Varies by solvent and concentration	Prepare fresh solutions or store in small aliquots to avoid repeated freeze-thaw cycles.

Disposal Plan

All waste materials contaminated with **Ferroptosis inducer-2** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Gloves, tubes, pipette tips, bench liners: Collect in a designated, clearly labeled hazardous waste bag or container.
Liquid Waste	Unused or contaminated solutions: Collect in a sealed, properly labeled hazardous waste container. Do not pour down the drain.
Sharps	Needles, serological pipettes: Dispose of in a designated sharps container for chemically contaminated sharps.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Workflow and Signaling Pathway Visualization

The following diagrams illustrate the standard laboratory workflow for handling a potent research compound like **Ferroptosis inducer-2** and a simplified representation of its induced signaling pathway.

Figure 1. Standard Laboratory Workflow for Handling Ferroptosis Inducer-2

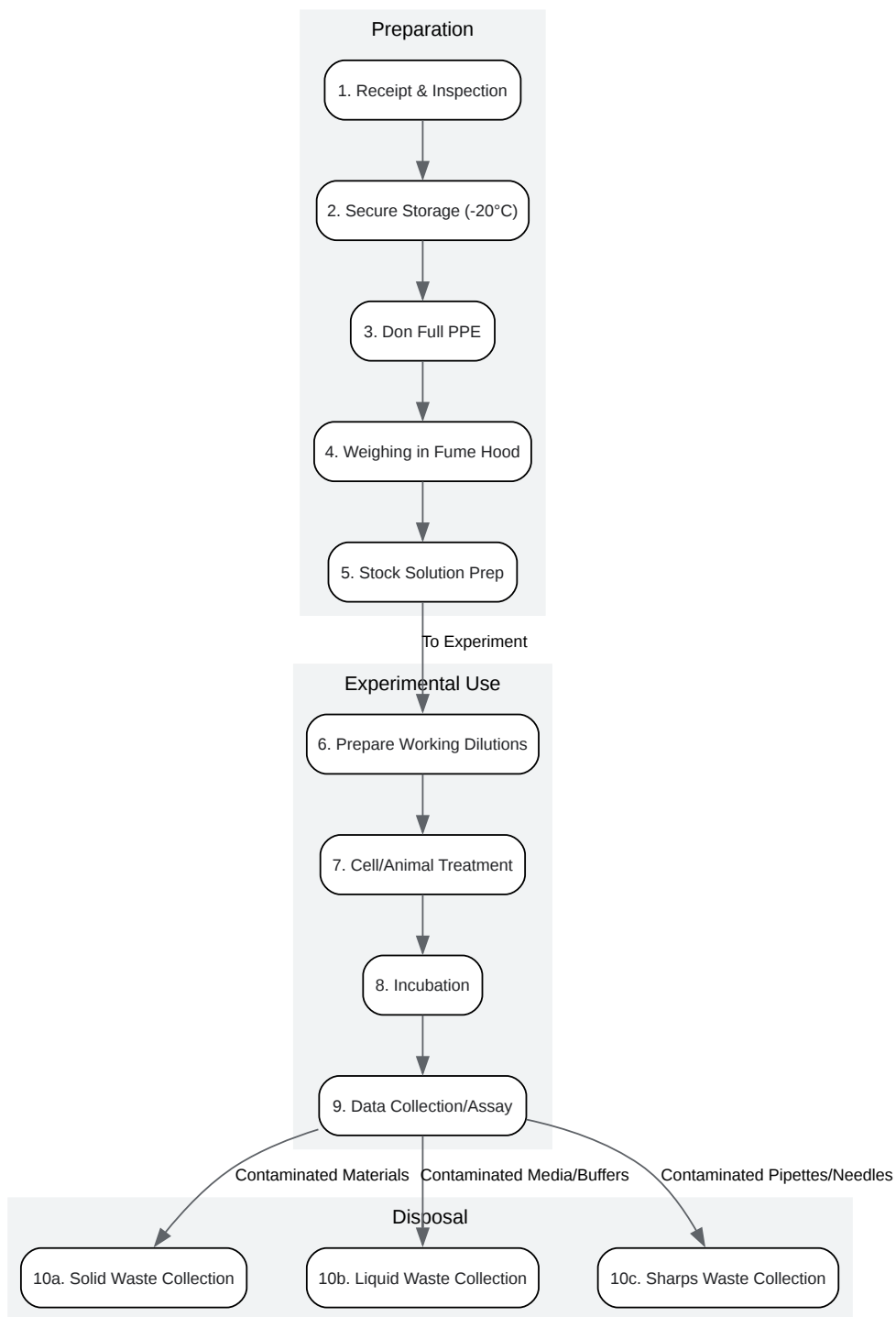
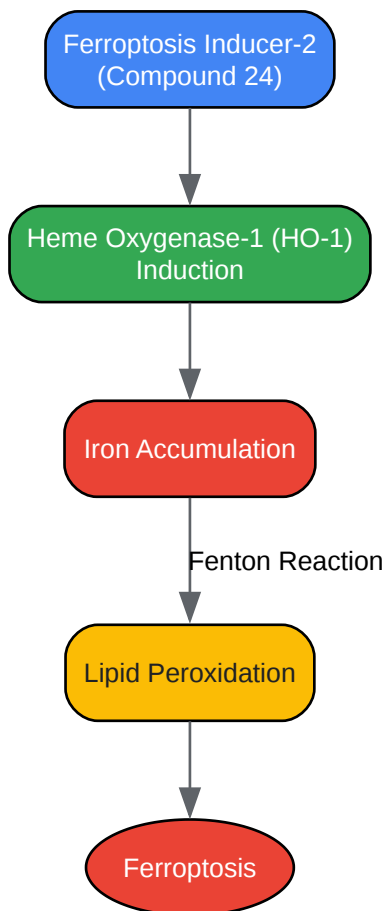


Figure 2. Simplified Signaling Pathway of Ferroptosis Inducer-2



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